

Essential Procedures for the Safe Disposal of sEH inhibitor-19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: sEH inhibitor-19

Cat. No.: B15609498

[Get Quote](#)

For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. Given the pharmacological activity of soluble epoxide hydrolase (sEH) inhibitors, it is imperative to handle and dispose of **sEH inhibitor-19** as a hazardous chemical waste. The following guidelines provide a comprehensive, step-by-step procedure for its safe disposal.

Chemical and Physical Properties

While specific data for **sEH inhibitor-19** is not readily available, the properties of a closely related and potent sEH inhibitor, TPPU, are summarized below to provide a general understanding of the characteristics of this class of compounds.

Property	Data (for TPPU)
Chemical Name	N-[1-(1-oxopropyl)-4-piperidiny]-N'-[4-(trifluoromethoxy)phenyl]-urea
CAS Registry Number	1222780-33-7
Molecular Formula	C ₁₆ H ₂₀ F ₃ N ₃ O ₃
Molecular Weight	359.3 g/mol
Appearance	Crystalline solid
Solubility	Soluble in ethanol, DMSO, and dimethyl formamide (DMF). Sparingly soluble in aqueous buffers.
Hazard Classification	Presumed hazardous. GHS classifications for similar compounds include Acute toxicity, oral (Danger) and Hazardous to the aquatic environment.

Disposal Protocol

The disposal of **sEH inhibitor-19** must comply with all local, state, and federal regulations for hazardous waste. The following protocol outlines the necessary steps to ensure safe handling and disposal.

Step 1: Personal Protective Equipment (PPE) Before handling **sEH inhibitor-19**, ensure that appropriate personal protective equipment is worn. This includes:

- Safety goggles or a face shield
- Chemical-resistant gloves (nitrile or neoprene)
- A laboratory coat

Step 2: Waste Segregation Designate a specific, clearly labeled container for **sEH inhibitor-19** waste. This container should be made of a material compatible with the chemical and any

solvents used. Do not mix **sEH inhibitor-19** waste with other chemical waste streams unless compatibility has been verified.

Step 3: Container Labeling The waste container must be labeled with the following information:

- The words "Hazardous Waste"
- The full chemical name: "**sEH inhibitor-19**"
- The concentration of the waste material
- The date the waste was first added to the container
- The specific hazards associated with the chemical (e.g., "Toxic if swallowed," "Harmful to aquatic life")

Step 4: Waste Accumulation and Storage

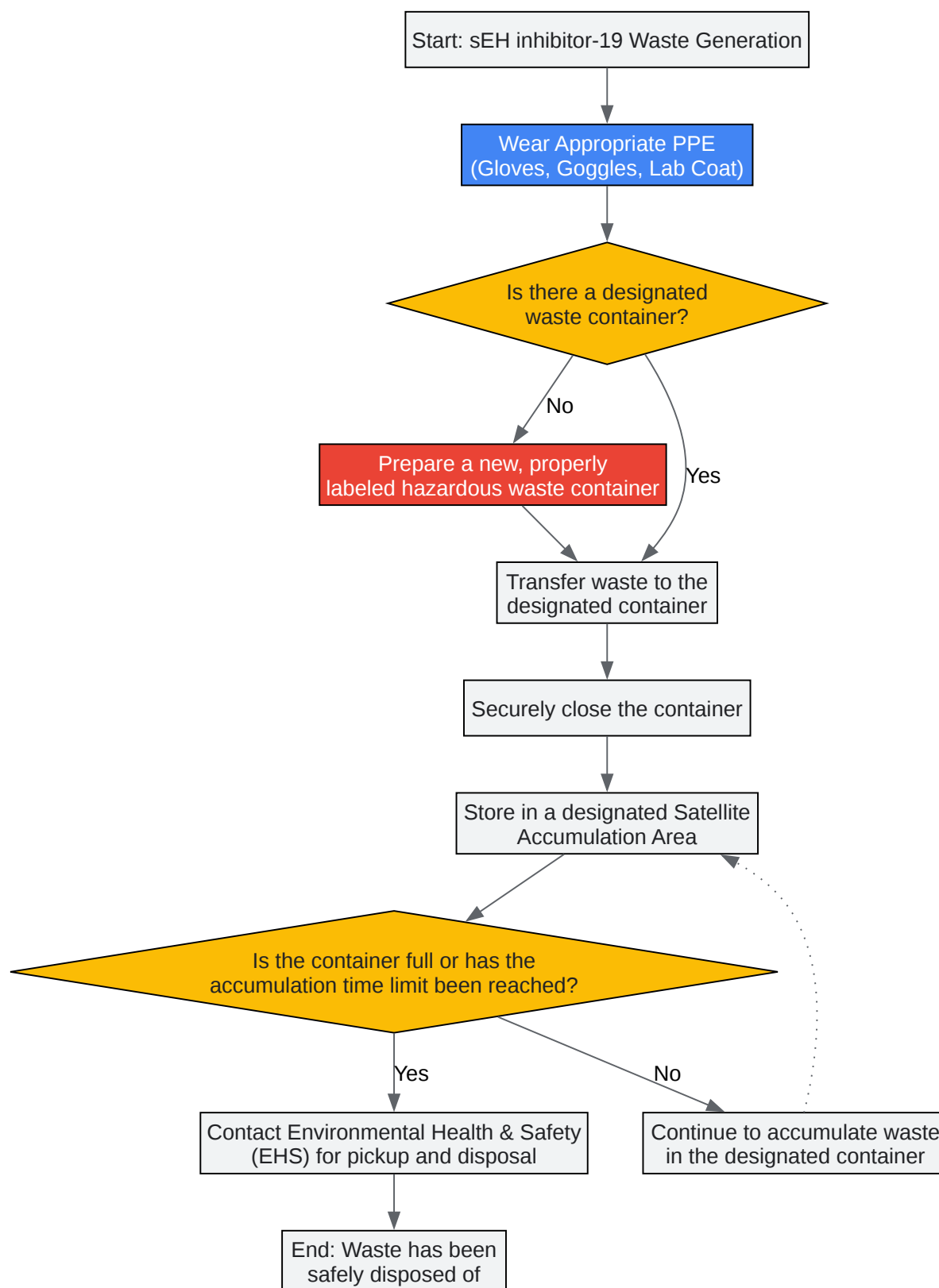
- Store the waste container in a designated satellite accumulation area within the laboratory.
- The container must be kept securely closed at all times, except when adding waste.
- Ensure the storage area is well-ventilated and away from heat sources or incompatible chemicals.

Step 5: Disposal Request Once the waste container is full or has reached the designated accumulation time limit set by your institution, arrange for its disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not attempt to dispose of **sEH inhibitor-19** down the drain or in the regular trash.

Step 6: Decontamination Thoroughly decontaminate any laboratory equipment that has come into contact with **sEH inhibitor-19**. This includes glassware, spatulas, and work surfaces. The cleaning residue should be collected as hazardous waste.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **sEH inhibitor-19**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **sEH inhibitor-19**.

By adhering to these procedures, laboratory personnel can ensure the safe and compliant disposal of **sEH inhibitor-19**, thereby protecting themselves, their colleagues, and the environment. the environment.

- To cite this document: BenchChem. [Essential Procedures for the Safe Disposal of sEH inhibitor-19]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15609498#seh-inhibitor-19-proper-disposal-procedures\]](https://www.benchchem.com/product/b15609498#seh-inhibitor-19-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com